

Application Note: High-Resolution NMR Analysis of n-Methylserine Hydrochloride

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Compound of Interest

Compound Name: *n*-Methylserine hydrochloride

CAS No.: 141193-65-9

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This application note provides a comprehensive guide to the preparation of **n-Methylserine hydrochloride** samples for high-resolution Nuclear Magnetic Resonance (NMR) spectroscopy. Emphasizing scientific integrity and field-proven insights, this document details the critical parameters and procedures necessary to obtain high-quality, reproducible NMR data for both qualitative and quantitative analysis. Key areas covered include solvent selection, concentration optimization, pH control, and the use of internal standards for quantitative NMR (qNMR). The protocols outlined herein are designed to be self-validating, ensuring researchers, scientists, and drug development professionals can confidently apply these methods to their specific research needs.

Introduction

n-Methylserine is a methylated amino acid derivative of serine that is of growing interest in neuroscience research and pharmaceutical development. Its hydrochloride salt form enhances its stability and solubility, making it amenable to a variety of analytical techniques.^[1] NMR spectroscopy is an unparalleled tool for the structural elucidation and quantification of small molecules like **n-Methylserine hydrochloride**. However, the quality of the NMR data is fundamentally dependent on meticulous sample preparation. This guide provides a detailed protocol, explaining the rationale behind each step to ensure the acquisition of high-fidelity NMR spectra.

Physicochemical Properties of n-Methylserine Hydrochloride

A thorough understanding of the analyte's properties is foundational to developing a robust analytical protocol.

Property	Value	Source
Molecular Formula	C ₄ H ₉ NO ₃ · HCl	Santa Cruz Biotechnology
Molecular Weight	155.62 g/mol	Santa Cruz Biotechnology
Appearance	White to off-white crystalline powder	^[2]
Solubility	Highly soluble in water. Slightly soluble in DMSO and Methanol (when heated). ^{[1][2]}	^{[1][2]}
Predicted pKa	2.20 ± 0.10	^[2]
Stability	Stable as a solid. Aqueous solution stability is pH-dependent. ^{[1][3]}	^{[1][3]}

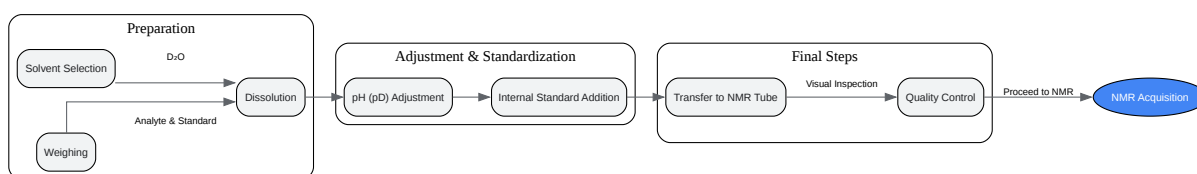
Table 1: Physicochemical properties of **n-Methylserine hydrochloride**.

The high aqueous solubility of **n-Methylserine hydrochloride** makes Deuterium Oxide (D₂O) the solvent of choice for NMR analysis.^[1] Its stability in aqueous solutions is a critical

consideration, particularly the pH, which can influence the protonation state of the amine and carboxylic acid functionalities, thereby affecting chemical shifts.[3]

Experimental Workflow for NMR Sample Preparation

The following diagram outlines the comprehensive workflow for preparing **n-Methylserine hydrochloride** samples for NMR analysis.



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Caption: Workflow for **n-Methylserine hydrochloride** NMR sample preparation.

Detailed Protocols

Materials and Equipment

- **n-Methylserine hydrochloride** (≥98% purity)
- Deuterium Oxide (D₂O, 99.9 atom % D)
- Deuterated phosphate buffer components (e.g., NaH₂PO₄ and Na₂HPO₄)
- Deuterium chloride (DCI) solution (e.g., 35 wt. % in D₂O)
- Sodium deuteroxide (NaOD) solution (e.g., 40 wt. % in D₂O)
- Internal Standard (e.g., DSS-d6, 98% purity)

- High-quality 5 mm NMR tubes
- Analytical balance (± 0.01 mg)
- Vortex mixer
- pH meter with a micro-combination electrode
- Pipettes and sterile, nuclease-free microcentrifuge tubes

Protocol for Qualitative ^1H NMR Analysis

This protocol is designed for structural confirmation and purity assessment of **n-Methylserine hydrochloride**.

Step 1: Analyte Weighing Accurately weigh 1-5 mg of **n-Methylserine hydrochloride** into a clean, dry microcentrifuge tube. The exact amount will depend on the spectrometer's sensitivity.

Step 2: Solvent Addition Add 0.6-0.7 mL of D_2O to the microcentrifuge tube. D_2O is the ideal solvent due to the high polarity of the analyte.

Step 3: Dissolution Vortex the tube until the solid is completely dissolved. Visually inspect the solution to ensure there is no particulate matter. If necessary, filter the solution through a small cotton plug in a Pasteur pipette.

Step 4: pH (pD) Adjustment (Optional but Recommended) The chemical shifts of protons near the amine and carboxyl groups are highly sensitive to pH. For consistent results, it is advisable to control the pH. A deuterated phosphate buffer can be used to maintain a stable pD. To prepare a ~50 mM phosphate buffer at a desired pD, you can mix stock solutions of NaH_2PO_4 and Na_2HPO_4 in D_2O .^{[4][5]} The final pD can be adjusted with dilute DCl or NaOD. Remember the relationship: $\text{pD} = \text{pH meter reading} + 0.4$.^[4]

Step 5: Transfer to NMR Tube Carefully transfer the solution to a clean, high-quality 5 mm NMR tube. Ensure the sample height is appropriate for your spectrometer's probe (typically 4-5 cm).

Step 6: NMR Acquisition Acquire the ^1H NMR spectrum. The expected chemical shifts, based on the analogous L-Serine methyl ester hydrochloride, will be in the range of 3.8-4.3 ppm for

the protons on the serine backbone.[6] The N-methyl group should appear as a singlet at a higher field.

Protocol for Quantitative NMR (qNMR) Analysis

This protocol is essential for determining the precise concentration or purity of **n-Methylserine hydrochloride**, a critical step in drug development.

Step 1: Preparation of Internal Standard Stock Solution A certified internal standard is crucial for accurate quantification. 3-(Trimethylsilyl)propionic-2,2,3,3-d4 acid, sodium salt (DSS-d6) is a suitable internal standard for aqueous samples. Prepare a stock solution of DSS-d6 in D₂O at a known concentration (e.g., 5 mM).[7]

Step 2: Analyte and Internal Standard Weighing Accurately weigh a known amount of **n-Methylserine hydrochloride** (e.g., 5-10 mg) and the internal standard (DSS-d6) into the same vial. The molar ratio of the analyte to the internal standard should ideally be close to 1:1 for optimal accuracy.

Step 3: Dissolution and pH (pD) Adjustment Add a precise volume of D₂O (e.g., 1.0 mL) to the vial. Ensure complete dissolution. Adjust the pD as described in the qualitative protocol. Maintaining a consistent pD is critical for quantitative accuracy, as chemical shift changes can affect signal integration.

Step 4: Transfer to NMR Tube Transfer the solution to a high-quality NMR tube.

Step 5: NMR Acquisition for qNMR For quantitative analysis, specific acquisition parameters must be optimized to ensure accurate integration of signals.

- **Relaxation Delay (d1):** Set to at least 5 times the longest T₁ relaxation time of both the analyte and the internal standard protons. This ensures full relaxation between scans. A relaxation delay of 30-60 seconds is often sufficient for small molecules.
- **Pulse Angle:** Use a 90° pulse to maximize the signal.
- **Number of Scans (ns):** Acquire a sufficient number of scans to achieve a high signal-to-noise ratio (S/N > 250:1 is recommended for less than 1% integration error).

- Digital Resolution: Ensure adequate digital resolution to accurately define the peaks.

Step 6: Data Processing and Quantification Process the spectrum with appropriate phasing and baseline correction. Integrate the well-resolved signals of both **n-Methylserine hydrochloride** and the internal standard. The concentration or purity can be calculated using the following formula:

$$\text{Purity (\%w/w)} = (I_{\text{analyte}} / N_{\text{analyte}}) * (N_{\text{IS}} / I_{\text{IS}}) * (MW_{\text{analyte}} / MW_{\text{IS}}) * (m_{\text{IS}} / m_{\text{analyte}}) * \text{Purity}_{\text{IS}}$$

Where:

- I = Integral value of the signal
- N = Number of protons giving rise to the signal
- MW = Molecular weight
- m = mass
- Purity = Purity of the internal standard

Key Considerations and Troubleshooting

- Cleanliness: Ensure all glassware and NMR tubes are scrupulously clean to avoid contamination.
- Solvent Purity: Use high-purity deuterated solvents to minimize interfering residual solvent signals.
- pH vs. pD: When working in D₂O, remember to account for the difference between the pH meter reading and the actual pD.
- Signal Overlap: If signals from the analyte and internal standard overlap, a different internal standard or a change in pD may be necessary to resolve them.
- Sample Stability: For prolonged experiments, it is advisable to check the sample stability by acquiring spectra at different time points.[\[3\]](#)

Data Presentation

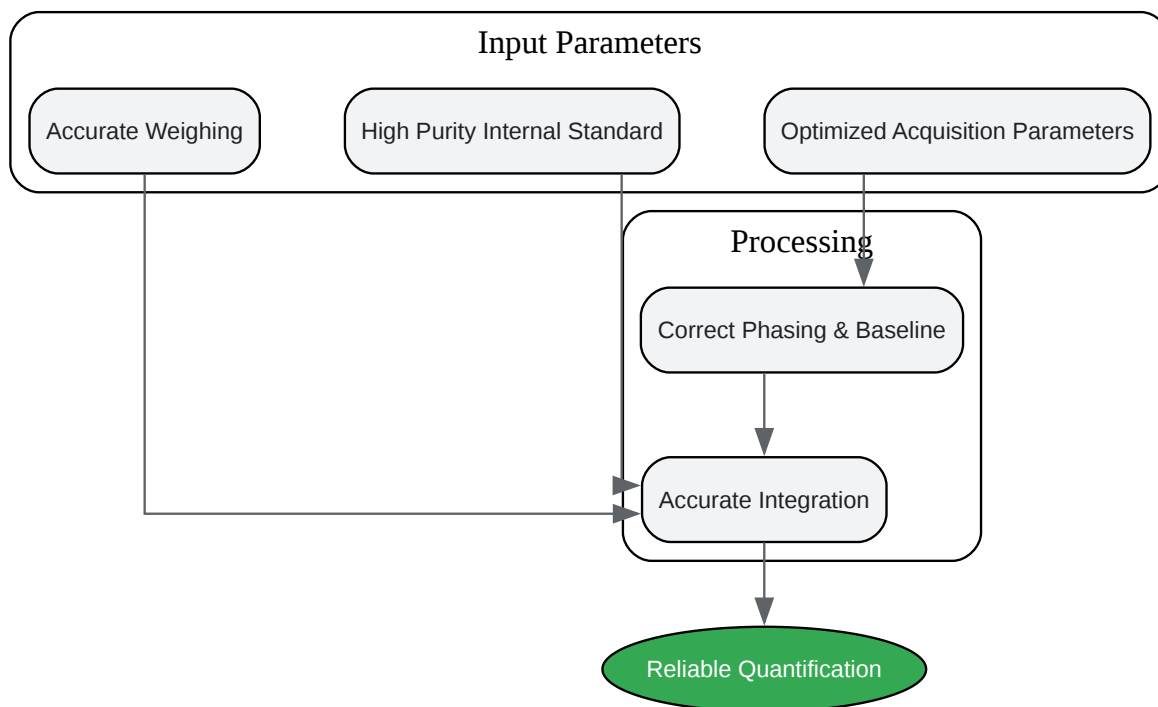
The following table summarizes the key parameters for the NMR sample preparation of **n-Methylserine hydrochloride**.

Parameter	Qualitative Analysis	Quantitative Analysis (qNMR)	Rationale
Analyte Mass	1-5 mg	5-10 mg	Ensure sufficient signal-to-noise.
Solvent	D ₂ O	D ₂ O	High solubility of the hydrochloride salt.
Solvent Volume	0.6-0.7 mL	1.0 mL (precisely measured)	Standard volume for 5 mm NMR tubes. Precise volume is critical for qNMR.
pH (pD) Control	Recommended (e.g., pD 7.4)	Mandatory (e.g., pD 7.4)	Ensures reproducible chemical shifts.
Internal Standard	Not required	Required (e.g., DSS-d ₆)	For accurate concentration/purity determination. [8]
Relaxation Delay	Standard (1-5 s)	$\geq 5 \times T_1$ (e.g., 30-60 s)	Allows for full relaxation and accurate integration.

Table 2: Summary of NMR Sample Preparation Parameters.

Logical Relationships in qNMR

The accuracy of qNMR is dependent on several interconnected factors, as illustrated below.



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Caption: Key factors influencing the accuracy of qNMR analysis.

Conclusion

The protocols and considerations outlined in this application note provide a robust framework for the preparation of **n-Methylserine hydrochloride** samples for high-resolution NMR analysis. By carefully controlling experimental variables such as solvent, concentration, and pH, and by employing appropriate internal standards and acquisition parameters for quantitative studies, researchers can obtain high-quality, reliable, and reproducible NMR data. These detailed methodologies are designed to support the demanding accuracy and precision requirements of academic research and the pharmaceutical industry.

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